

dimethyl sulfate safety precautions and handling procedures

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Compound of Interest

Compound Name: Dimethyl sulfate

Cat. No.: B139945

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An In-depth Technical Guide to **Dimethyl Sulfate**: Safety Precautions and Handling Procedures

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development environments. **Dimethyl sulfate** (DMS) is an extremely hazardous substance that must be handled with the utmost care. Always consult your institution's specific safety protocols and the most current Safety Data Sheet (SDS) before working with this chemical.

Introduction

Dimethyl sulfate ((CH₃)₂SO₄ or Me₂SO₄) is a powerful methylating agent widely used in organic synthesis, including the manufacturing of dyes, perfumes, and pharmaceuticals.^{[1][2]} Despite its utility, it presents significant health risks. It is classified as a probable human carcinogen (IARC Group 2A), mutagen, and is highly toxic and corrosive.^{[1][2][3]} Exposure can occur through inhalation, skin absorption, and ingestion, with the potential for severe, delayed effects on the respiratory system, skin, eyes, liver, and kidneys.^{[2][3][4]} A key danger is its lack of immediate warning properties; it has a faint, onion-like odor, and lethal concentrations can be present in the air without causing significant initial irritation.^{[2][4][5]} This guide provides comprehensive safety information, handling procedures, and emergency protocols to minimize the risks associated with its use.

Hazard Identification and Physicochemical Properties

Understanding the inherent hazards and physical properties of **dimethyl sulfate** is fundamental to its safe handling.

Summary of Hazards

- **Toxicity:** Extremely toxic and potentially fatal if inhaled, swallowed, or absorbed through the skin.^{[4][6]} Symptoms of exposure can be delayed for several hours, which may lead to unnoticed exposure to lethal quantities.^[4]
- **Carcinogenicity:** Classified as a probable human carcinogen and a "select carcinogen" under the OSHA Laboratory Standard.^{[1][3]}
- **Corrosivity:** Causes severe burns to the skin, eyes, and respiratory tract.^{[1][2][6]} Eye contact can lead to permanent vision damage.^[1]
- **Mutagenicity:** Known to cause genetic damage in animal and cell cultures.^{[2][3]}
- **Reactivity:** Reacts violently with concentrated ammonia, sodium azide, and strong oxidizers.^{[3][4]} It hydrolyzes in water, especially under alkaline conditions, to form sulfuric acid and methanol.^{[4][5][7]}
- **Flammability:** It is a combustible liquid with a flash point of 83°C (182°F).^{[2][4][7]} Poisonous gases, including sulfur oxides, are produced in a fire.^[1]

Quantitative Data

The following tables summarize key quantitative data for **dimethyl sulfate**.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	77-78-1	[1] [2]
Molecular Formula	(CH ₃ O) ₂ SO ₂ / C ₂ H ₆ O ₄ S	[2]
Molecular Weight	126.13 g/mol	[2] [7]
Appearance	Colorless, oily liquid	[1] [4] [7]
Odor	Faint, onion-like	[1] [4] [7]
Boiling Point	188°C (370°F) with decomposition	[2] [4]
Melting Point	-32°C (-26°F)	[2]
Flash Point	83°C (182°F)	[2] [4] [7]
Vapor Pressure	0.1 to 0.5 mmHg at 20°C (68°F)	[4] [8]
Vapor Density	4.35 (Air = 1.0)	[4]
Specific Gravity	1.33 g/mL at 20°C (68°F)	[2] [4]

| Solubility | Reacts with water (2.8 g/100 mL at 18°C); soluble in ether, acetone, aromatic hydrocarbons. [\[5\]](#)[\[7\]](#) |

Table 2: Occupational Exposure Limits

Organization	Limit	Value	Source(s)
OSHA	PEL (8-hr TWA)	1 ppm (5 mg/m³) [skin]	[1] [2] [9]
NIOSH	REL (10-hr TWA)	0.1 ppm (0.5 mg/m ³) [skin]	[1] [2] [10]
ACGIH	TLV (8-hr TWA)	0.1 ppm (skin)	[1]
NIOSH	IDLH	7 ppm	[1] [10]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value; IDLH: Immediately Dangerous to Life or Health. The "skin" notation indicates the potential for significant contribution to the overall exposure by the cutaneous route.^[2]

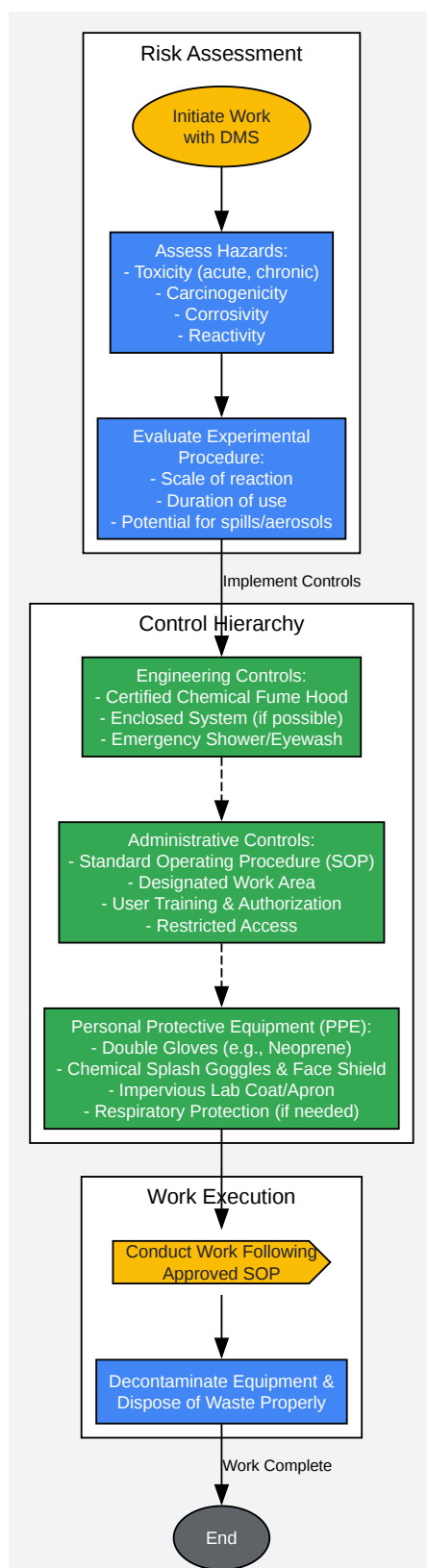
Table 3: Toxicity Data

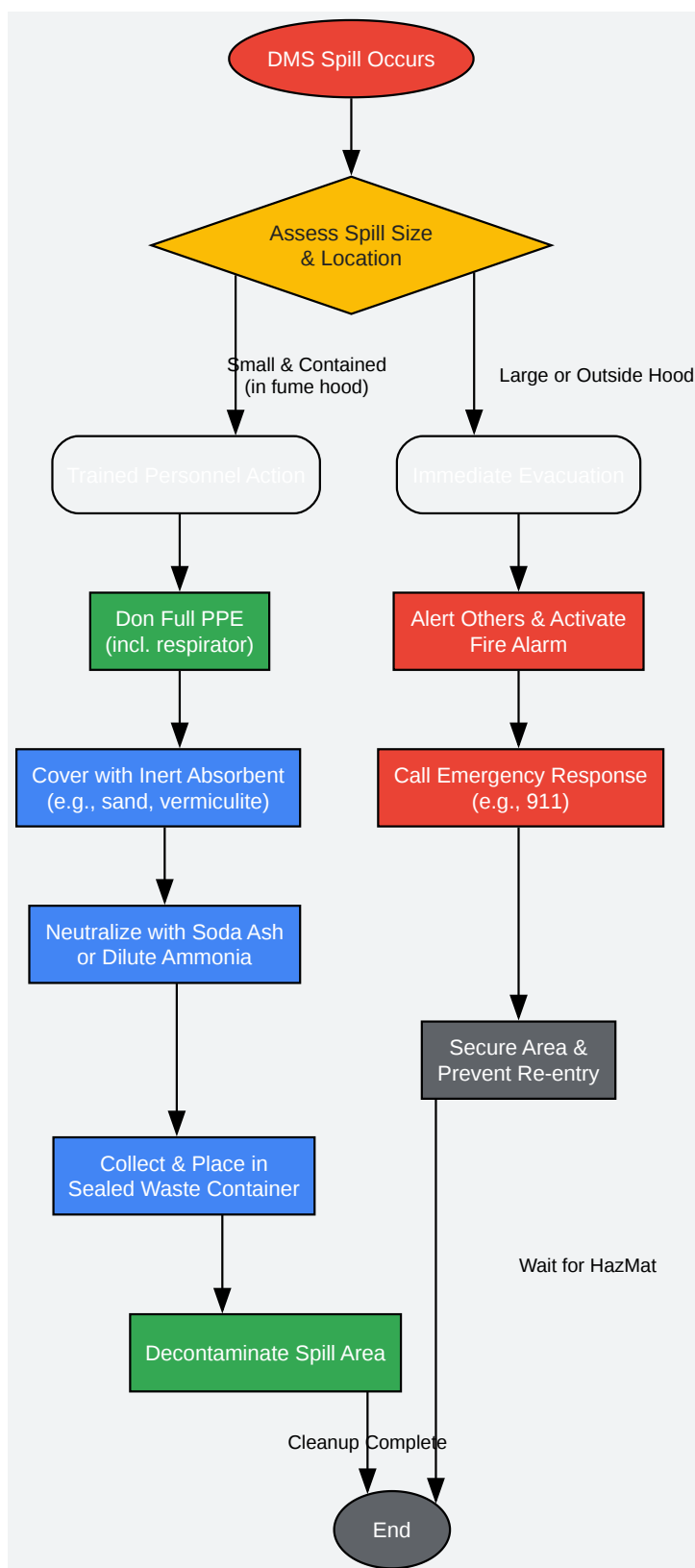
Type	Route	Species	Value	Source(s)
LD ₅₀	Oral	Rat	205 mg/kg	^[2] ^[5]
LD ₅₀	Oral	Mouse	140 mg/kg	^[2]
LC ₅₀	Inhalation	Rat	45 ppm (4 hours)	^[2]
LCLo	Inhalation	Human	97 ppm (10 minutes)	^[2] ^[4] ^[9]

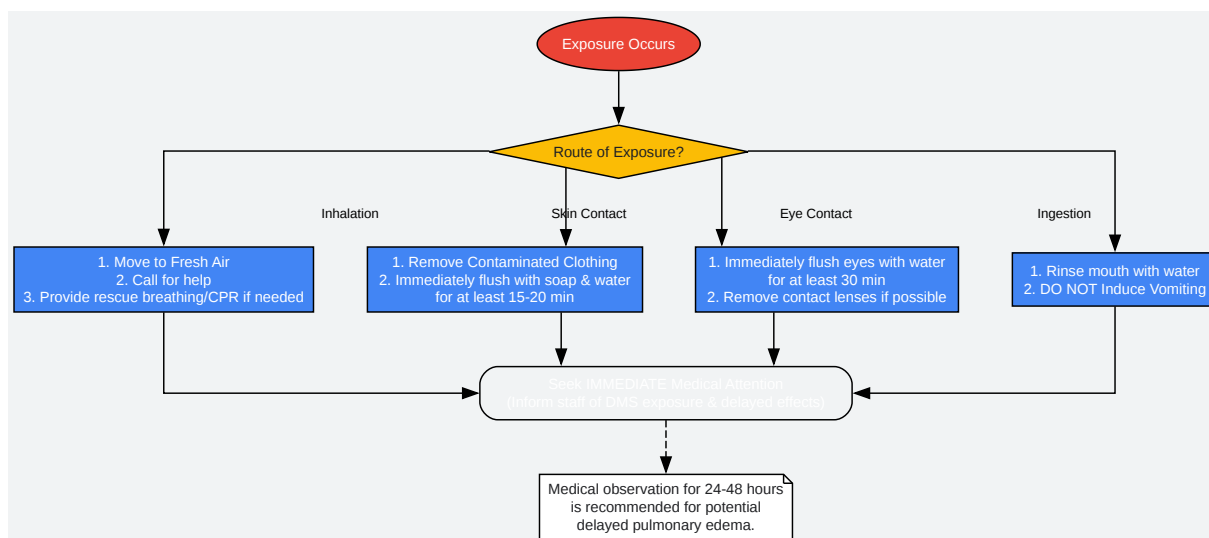
LD₅₀: Median lethal dose; LC₅₀: Median lethal concentration; LCLo: Lowest published lethal concentration.

Risk Assessment and Exposure Control

Due to its high toxicity and carcinogenicity, a thorough risk assessment is mandatory before any work with **dimethyl sulfate**. Engineering controls, administrative controls, and personal protective equipment (PPE) must be used in combination to minimize exposure.







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